

# what is 2-Undecanone natural sources

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## Compound Focus: 2-Undecanone

CAS No.: 112-12-9

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## Natural Sources of 2-Undecanone

This compound is sourced from both the plant kingdom and through microbial biosynthesis.

**Plant Sources** 2-Undecanone occurs naturally in several plants, often as a component of their essential oils [1] [2]:

Source Type	Specific Examples
Essential Oils	Rue oil ( <i>Ruta graveolens</i> ), Palm kernel oil, Soya bean oil [1] [2]
Fruits & Vegetables	Bananas, cloves, ginger, guava, strawberries, wild-grown tomatoes, raspberry, blackberry, peach, black currant buds [1] [2]
Leafy Vegetables	<i>Houttuynia cordata</i> [1]

**Microbial Synthesis** Several bacteria naturally produce **2-undecanone** as a volatile organic compound (VOC), which can act as a biocontrol agent against plant pathogens [3]:

Bacterial Strain	Context of Production	Associated Function
<i>Paenibacillus polymyxa</i> KM2501-1	Fermentation broth [4]	Nematicidal and repellent activity
<i>Pseudomonas chlororaphis</i> subsp. <i>aureofaciens</i> SPS-41	Rhizosphere of sweet potato; identified via VOC analysis [3]	Antifungal activity

## Quantitative Data and Biological Activity

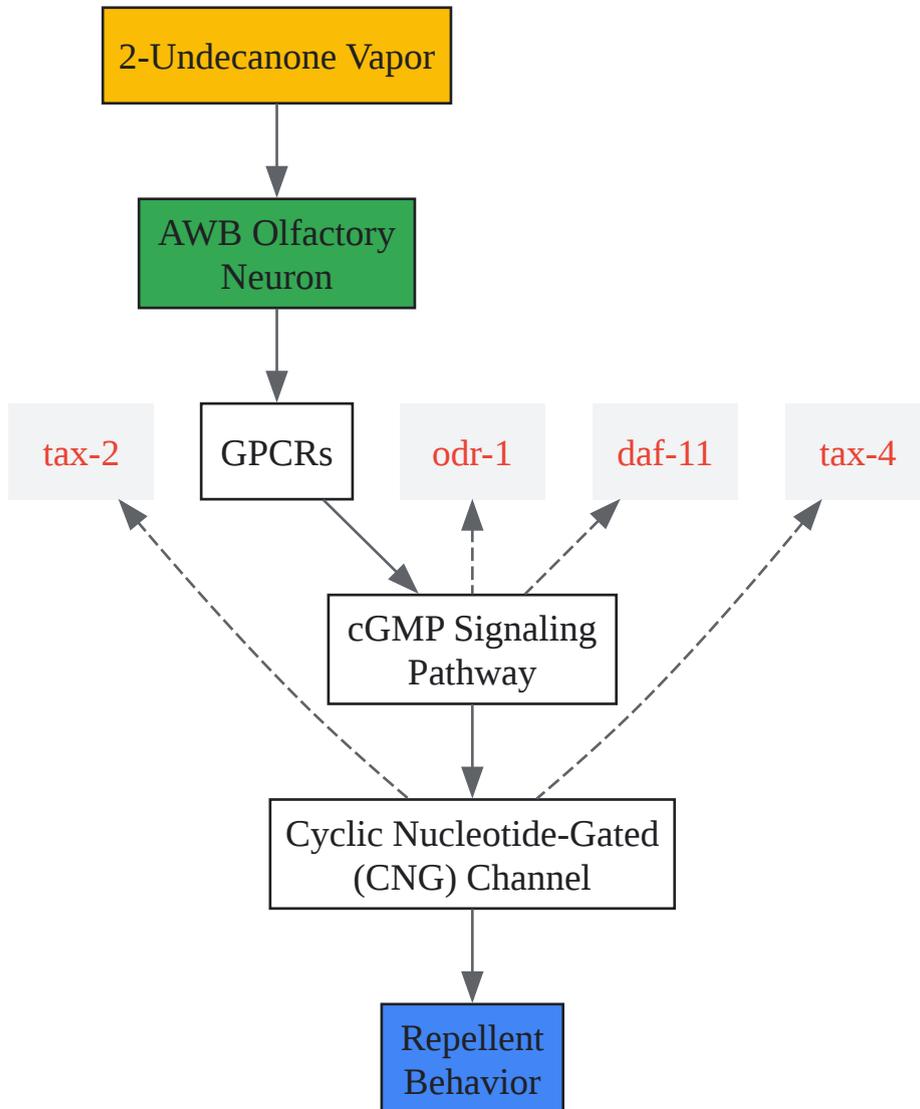
The following table summarizes key experimental data on the biological activities of **2-undecanone** from recent research:

Organism	Activity Type	Effective Concentration / Key Finding	Experimental Context	Citation
<i>Caenorhabditis elegans</i>	Repellent	1-5 mg/mL	Triggers repellent behavior via AWB olfactory neurons [4]	
<i>Caenorhabditis elegans</i>	Nematicidal	0.06-0.08 mg/mL	Induces lysosomal rupture and cell necrosis [4]	
<i>Meloidogyne incognita</i> (root-knot nematode)	Nematicidal	EC50/1d = 20.6 µg/mL	In vitro juvenile paralysis assay [5]	
<i>Meloidogyne javanica</i> (root-knot nematode)	Nematicidal	EC50/1d = 22.5 µg/mL	In vitro juvenile paralysis assay [5]	
Fungal Pathogens	Antifungal	Identified as a major VOC	Part of a blend of volatiles from <i>Pseudomonas chlororaphis</i> with strong antifungal activity [3]	

## Experimental Insights into Mechanism of Action

Research using *C. elegans* as a model organism has revealed a dual-action mechanism for **2-undecanone**.

**Repellent Signaling Pathway** The repellent effect is mediated by the nematode's olfactory system [4]. The following diagram illustrates the signaling pathway:



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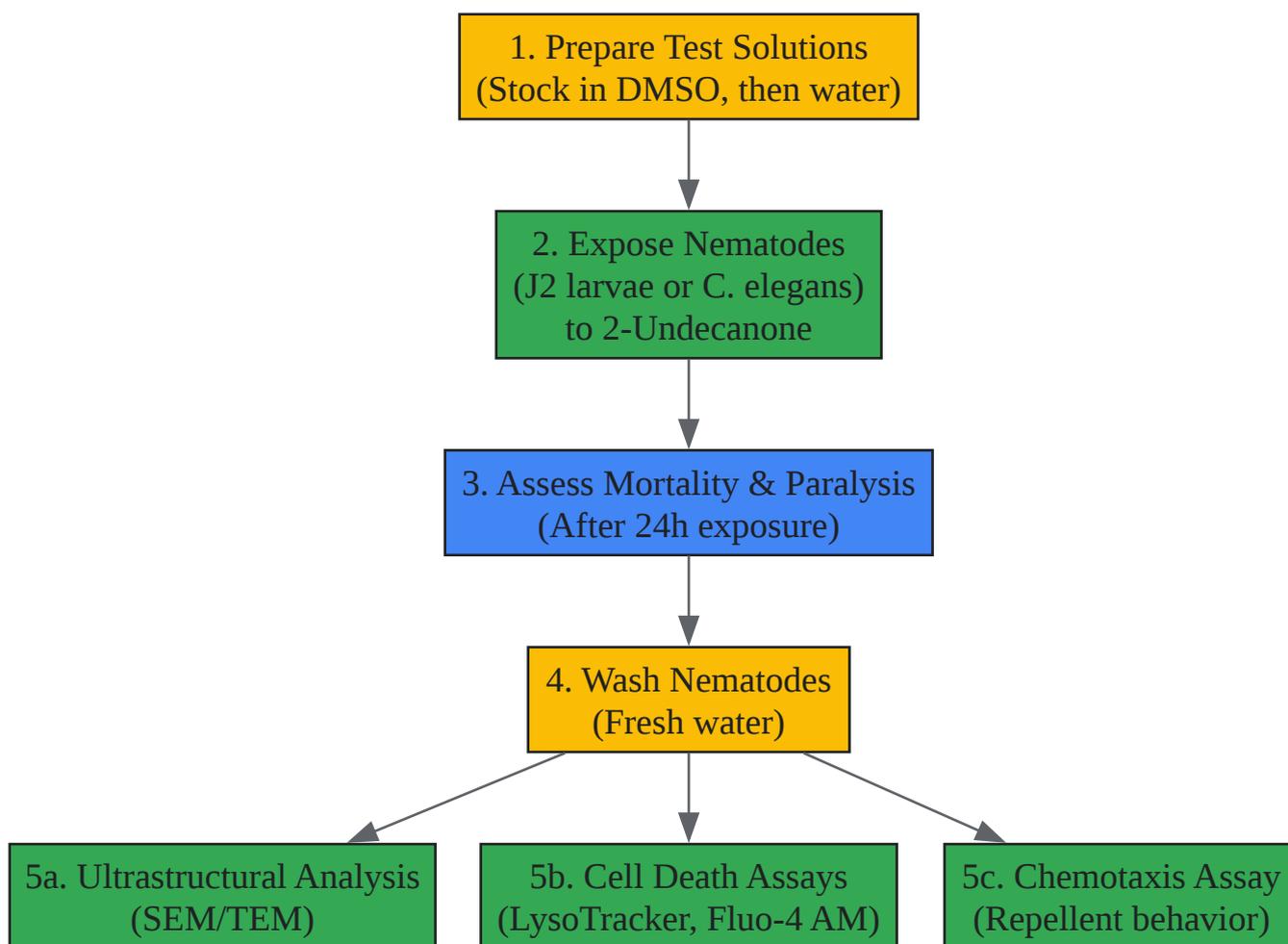
*Repellent signaling pathway of 2-undecanone in C. elegans.*

**Nematicidal Mechanism via Lysosomal Disruption** The contact-killing effect occurs through a cascade of cellular events leading to necrosis [4]:

- **Cellular Entry and Initial Interaction:** The compound enters the nematode via the digestive system and is understood to interact with two key lysosomal proteins: **Hsp70 A** (a molecular chaperone) and **V-ATPase A** (a subunit of the proton pump responsible for lysosomal acidity) [4].
- **Induction of Lysosomal Membrane Permeabilization (LMP):** This interaction disrupts the function of acid sphingomyelinase (ASM), leading to altered sphingomyelin metabolism. The result is a decrease in ceramides and an accumulation of sphingomyelin, which compromises lysosomal membrane integrity [4].
- **Calcium Release and Cathepsin Activation:** The ruptured lysosomes release calcium into the cytoplasm, causing a dangerous increase in cytoplasmic calcium levels. This calcium surge activates cathepsin proteases (such as ASP-3 and ASP-4), which are normally contained within the lysosome [4].
- **Execution of Necrotic Cell Death:** The released cathepsins promote mitochondrial damage, leading to caspase-dependent apoptosis and ultimately necrotic cell death in the nematode [4].

## Research Applications and Protocols

**Key Experimental Workflow for Nematicidal Activity Evaluation** The following diagram outlines a standard protocol for assessing the nematicidal effects of **2-undecanone**, based on studies of *M. incognita* and *C. elegans* [5] [4]:



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*General workflow for evaluating nematocidal activity of 2-undecanone.*

**Detailed In Vitro Protocol for Nematode Paralysis Assay** This protocol is adapted from methods used to evaluate **2-undecanone** against root-knot nematodes (*Meloidogyne* spp.) [5]:

- **Test Compound Preparation:** Prepare a stock solution of **2-undecanone** in dimethylsulfoxide (DMSO). Further dilute this stock with water to create treatment concentrations (e.g., 20 µg/mL and 500 µg/mL) in microcentrifuge tubes [5].
- **Nematode Suspension:** Extract freshly hatched second-stage juveniles (J2) of *M. incognita* from infected plant roots. Prepare a suspension containing approximately 100 J2s [5].
- **Exposure:** Mix the nematode suspension with the treatment solution in a 1:1 (v/v) ratio. Include controls treated with distilled water and 1% DMSO in water [5].
- **Incubation:** Maintain the tubes in the dark at 20°C for 24 hours [5].
- **Data Collection:** After the exposure period, wash the nematodes and assess paralysis under a microscope. Nematodes that do not move upon prodding with a fine needle are considered

paralyzed. Calculate the effective concentration that paralyzes 50% of the population (EC50/1d) [5].

## Conclusion

**2-Undecanone** is a versatile natural compound with a well-documented dual-action mechanism. Its presence in various plants and production by specific bacteria highlight its ecological role in defense. For research and development professionals, its defined repellent and nematocidal pathways, particularly the targeting of Hsp70 A and V-ATPase A leading to lysosomal disruption, offer promising avenues for developing novel biocontrol agents and pharmaceuticals.

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